

Personal protective equipment for handling ENMD-2076 Tartrate

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Compound of Interest

Compound Name: ENMD-2076 Tartrate

Cat. No.: B1139454

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Essential Safety and Handling Guide for ENMD-2076 Tartrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, use, and disposal of **ENMD-2076 Tartrate** in a laboratory setting. Adherence to these procedures is vital to ensure personal safety and maintain a secure research environment. **ENMD-2076 Tartrate** is a potent, orally active, multi-targeted kinase inhibitor intended for research use only.

Immediate Safety and Handling Protocols

All personnel handling **ENMD-2076 Tartrate** must be thoroughly trained in handling potent chemical compounds and adhere to the following personal protective equipment (PPE) and handling protocols.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent accidental exposure through inhalation, ingestion, or skin contact.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves (double-gloving recommended)	Provides a chemical-resistant barrier to prevent skin absorption.
Eye Protection	Chemical safety goggles or a full-face shield	Protects eyes from splashes or airborne particles of the compound.
Body Protection	A fully buttoned lab coat with elastic cuffs	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges	Necessary when handling the powder form outside of a certified chemical fume hood to prevent inhalation.

Engineering Controls

To minimize the risk of exposure, specific engineering controls must be in place.

Control Type	Requirement	Purpose
Ventilation	All handling of powdered ENMD-2076 Tartrate must be conducted in a certified chemical fume hood.	To contain and exhaust airborne particles, preventing inhalation.
Safety Equipment	An emergency eye wash station and safety shower must be readily accessible.	To provide immediate decontamination in case of accidental exposure.

Operational and Disposal Plans

Proper operational procedures and waste disposal are critical for the safe management of ENMD-2076 Tartrate.

Storage and Handling

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.
- **Handling:** Avoid creating dust when handling the solid form. Use appropriate tools and techniques for weighing and transferring the compound.

Spill and Emergency Procedures

Emergency Scenario	Procedural Steps
Skin Contact	1. Immediately flush the affected area with copious amounts of water for at least 15 minutes. 2. Remove contaminated clothing. 3. Seek immediate medical attention.
Eye Contact	1. Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. 2. Seek immediate medical attention.
Inhalation	1. Move the individual to fresh air. 2. If breathing is difficult, provide oxygen. 3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Seek immediate medical attention.
Minor Spill	1. Evacuate the immediate area. 2. Wear appropriate PPE. 3. Cover the spill with an absorbent material. 4. Collect the absorbed material into a sealed container for disposal.
Major Spill	1. Evacuate the laboratory and notify safety personnel immediately. 2. Restrict access to the area. 3. Follow institutional emergency procedures.

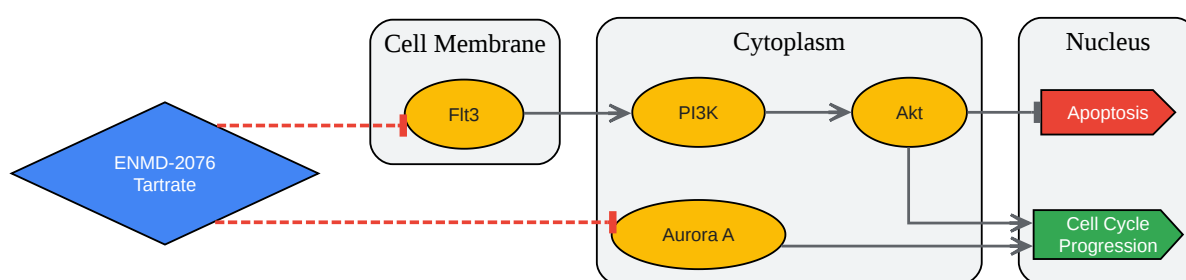
Disposal Plan

All waste containing **ENMD-2076 Tartrate** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a clearly labeled, sealed, and puncture-resistant container.
Liquid Waste	Collect in a clearly labeled, sealed, and leak-proof container.
Contaminated Materials	All disposable PPE, labware, and cleaning materials must be disposed of as hazardous waste.

Mechanism of Action and Signaling Pathway

ENMD-2076 Tartrate is a multi-targeted kinase inhibitor with primary activity against Aurora A and Flt3.[1][2] Its mechanism of action involves the disruption of key cellular processes that are critical for tumor growth and survival, including cell cycle progression and angiogenesis.[3] Inhibition of Aurora A kinase leads to defects in mitotic spindle formation, cell cycle arrest, and ultimately apoptosis.[4] By inhibiting Flt3, **ENMD-2076 Tartrate** can block signaling pathways that promote cell proliferation and survival in certain hematological malignancies.[5] The compound has also been shown to inhibit the phosphoinositide 3-kinase (PI3K)/Akt pathway.[6]



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Caption: **ENMD-2076 Tartrate** signaling pathway.

Experimental Protocols

Detailed experimental protocols should be developed and reviewed by the institution's safety committee before any work with **ENMD-2076 Tartrate** begins. These protocols should include step-by-step procedures for all planned experiments, including solution preparation, cell-based assays, and animal studies, with specific safety precautions integrated into each step. As a starting point, refer to published studies on ENMD-2076 for established methodologies. For instance, in vitro kinase assays and cell proliferation assays are common methods to characterize its activity.[6]

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